

# Safeguarding Your Laboratory: Proper Disposal Procedures for NDI-091143

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NDI-091143

Cat. No.: B8088061

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **NDI-091143**, a potent, allosteric inhibitor of ATP citrate lyase (ACL). Adherence to these procedures is critical for protecting personnel and the environment.

## Immediate Safety and Handling Precautions

Before handling **NDI-091143**, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.<sup>[1]</sup> This document contains comprehensive information on physical and chemical properties, health hazards, and emergency procedures.

**Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, when handling **NDI-091143**.

**Engineering Controls:** Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.

**Spill Response:** In case of a spill, immediately contain the material using an inert absorbent (e.g., sand, vermiculite). Scoop the absorbed material into a designated, labeled hazardous waste container. Clean the spill area thoroughly with an appropriate solvent and then soap and water.

## Step-by-Step Disposal Protocol

The disposal of **NDI-091143** must comply with all local, state, and federal regulations for hazardous waste. As a halogenated aromatic compound, it requires specific disposal methods.

- Segregation: Do not mix **NDI-091143** waste with non-hazardous or other types of chemical waste. It must be collected in a dedicated, clearly labeled hazardous waste container designated for "Halogenated Organic Waste."
- Containerization:
  - Use a chemically compatible, leak-proof container with a secure screw-top lid.
  - The container must be in good condition and free from any external contamination.
  - Clearly label the container with "Hazardous Waste," the full chemical name "**NDI-091143**," and any other identifiers required by your institution's environmental health and safety (EHS) department.
- Waste Accumulation:
  - Store the waste container in a designated satellite accumulation area within the laboratory.
  - Keep the container closed at all times, except when adding waste.
  - Do not overfill the container; a general rule is to fill it to no more than 90% of its capacity.
- Disposal Request: Once the container is full or is no longer needed, arrange for its disposal through your institution's licensed hazardous waste disposal service. Follow your organization's specific procedures for requesting a waste pickup.
- Documentation: Maintain accurate records of the amount of **NDI-091143** waste generated and its disposal date, in accordance with your institution's policies and regulatory requirements.

## Chemical and Physical Properties of NDI-091143

For quick reference, the following table summarizes key quantitative data for **NDI-091143**.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>14</sub> ClF <sub>2</sub> NO <sub>5</sub> S
Molecular Weight	453.8 g/mol
CAS Number	2375840-87-0
Solubility in DMSO	Approximately 1 mg/mL[1]
Storage Temperature	-20°C[1]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **NDI-091143**.



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Caption: A workflow diagram illustrating the key steps for the proper disposal of **NDI-091143**.

By following these procedures, you contribute to a safe and compliant laboratory environment, ensuring that your groundbreaking research does not come at the cost of safety or environmental responsibility.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)